

1-(2-Dimethylaminoethyl)piperazine molecular weight and formula

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Compound of Interest

Compound Name:	1-(2-Dimethylaminoethyl)piperazine
Cat. No.:	B1333714

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A Technical Overview of 1-(2-Dimethylaminoethyl)piperazine

For researchers, scientists, and professionals in drug development, a comprehensive understanding of chemical compounds is paramount. This guide provides an in-depth look at **1-(2-Dimethylaminoethyl)piperazine**, a tertiary amine and a piperazine derivative.

Core Chemical Properties

1-(2-Dimethylaminoethyl)piperazine, also known by synonyms such as N,N-Dimethyl-1-piperazineethanamine and N,N-Dimethyl-2-piperazinoethylamine, is a chemical compound with established properties.^{[1][2]} Its fundamental chemical data are summarized below.

Property	Value
Molecular Formula	C ₈ H ₁₉ N ₃
Molecular Weight	157.26 g/mol
CAS Number	3644-18-6

A summary of the key molecular properties of **1-(2-Dimethylaminoethyl)piperazine**.

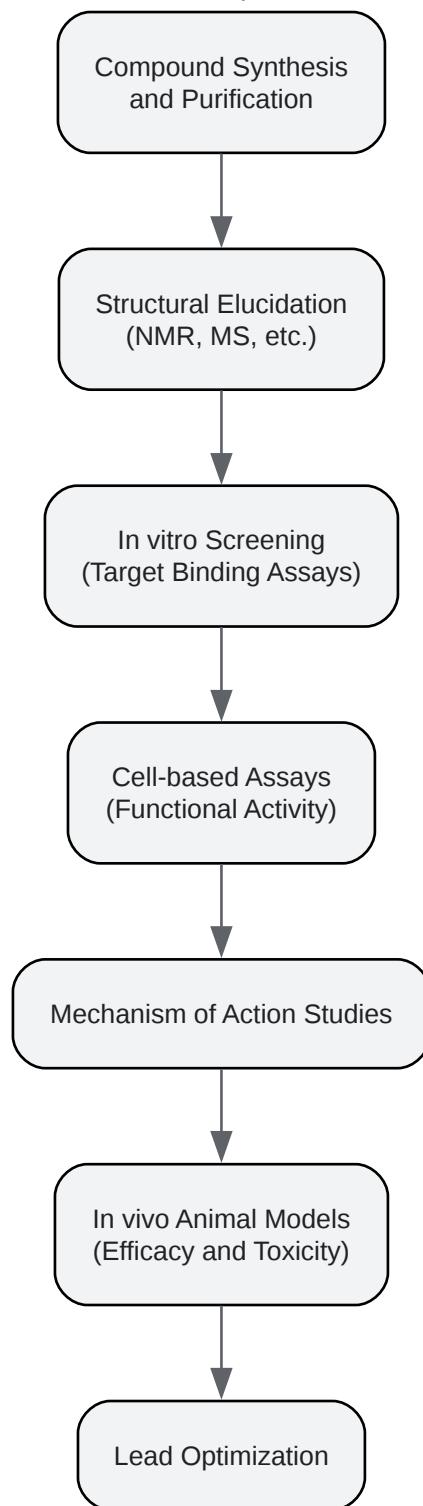
Physicochemical Characteristics

This compound is typically a clear yellow liquid with a boiling point of 63°C and a density of 0.917 g/cm³.^{[3][4]} It is classified as a corrosive and irritant substance, necessitating careful handling in a laboratory setting.^[4]

While detailed experimental protocols and specific signaling pathways involving **1-(2-Dimethylaminoethyl)piperazine** are not extensively documented in publicly available literature, its structural motifs are common in pharmacologically active molecules. Piperazine and its derivatives are known to interact with various biological targets, often exhibiting activity at central nervous system receptors.

Further research would be required to elucidate specific biological activities, mechanisms of action, and detailed experimental applications for this particular compound. The following logical workflow outlines a general approach for characterizing a novel compound with similar structural features.

General Workflow for Compound Characterization

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A generalized workflow for the characterization and development of a novel chemical compound.

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References

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